

Personal protective equipment for handling Butyl decanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butyl decanoate

Cat. No.: B1668121

[Get Quote](#)

Essential Safety and Handling Guide for Butyl Decanoate

This guide provides immediate safety, handling, and disposal protocols for **Butyl decanoate**, tailored for research and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Quantitative Data Summary

The following table summarizes key quantitative data for **Butyl decanoate** for easy reference in risk assessments and experimental planning.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₈ O ₂	[1]
Molecular Weight	228.37 g/mol	[1]
Density	0.86 g/mL at 20°C	
Boiling Point	274-275°C	[2]
Melting Point	-78°C	[3]
Flash Point	120°C (248°F)	
Vapor Pressure	0.005 mmHg at 25°C	

Operational Plan: Handling Butyl Decanoate

A systematic approach to handling **Butyl decanoate** is essential to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- **Ventilation:** Always handle **Butyl decanoate** in a well-ventilated area. For procedures with a risk of generating aerosols or vapors, use a chemical fume hood.
- **Ignition Sources:** Keep the chemical away from heat, sparks, open flames, and other ignition sources. Use explosion-proof electrical and lighting equipment.
- **Static Discharge:** Take precautionary measures against static discharge. Ensure proper grounding and bonding of containers and receiving equipment.

Required Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent direct contact with **Butyl decanoate**.

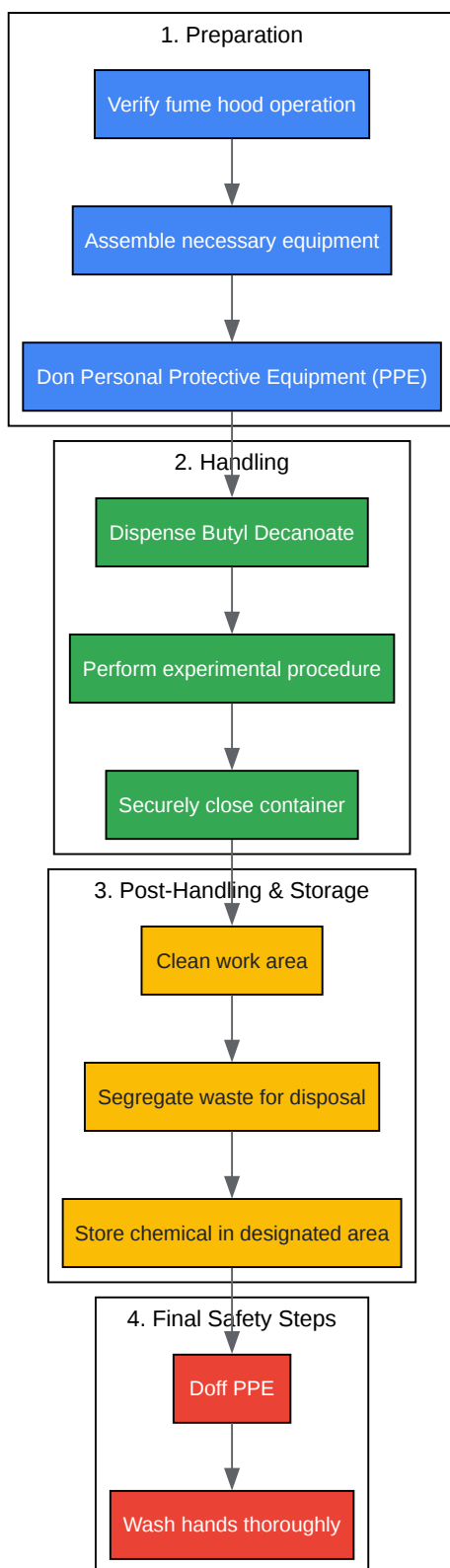
PPE Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes.
Hand Protection	Butyl rubber gloves are recommended for handling esters.	Prevents skin contact. Repeated exposure may cause skin dryness or cracking.
Body Protection	A standard laboratory coat.	Protects against incidental skin contact.

Step-by-Step Handling Procedure

- **Preparation:** Before handling, ensure the work area is clean and uncluttered. Confirm that safety equipment, such as an eyewash station and safety shower, is accessible.
- **Donning PPE:** Put on all required PPE as specified in the table above.

- Dispensing: When transferring **Butyl decanoate**, use only non-sparking tools. Pour slowly to minimize splashing and vapor generation. Keep the container tightly closed when not in use.
- Post-Handling: After use, wipe down the work surface with an appropriate cleaning agent.
- Doffing PPE: Remove gloves and wash hands thoroughly with soap and water.
- Storage: Store **Butyl decanoate** in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials like strong oxidizing agents.

Butyl Decanoate Handling Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Butyl decanoate**.

Spill and Emergency Procedures

Immediate and appropriate action is crucial in the event of a spill or exposure.

Spill Response

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Increase ventilation to the area.
- Contain: Use an inert absorbent material like vermiculite or sand to contain the spill. Do not use combustible materials.
- Collect: Carefully collect the absorbed material into a designated, labeled, and sealed container for hazardous waste.
- Decontaminate: Clean the spill area with soap and water. Collect all cleaning materials for disposal as hazardous waste.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Disposal Plan

Proper disposal of **Butyl decanoate** and associated waste is mandatory to prevent environmental contamination.

Waste Segregation and Collection

- **Identify Waste:** All unused **Butyl decanoate** and materials contaminated with it (e.g., gloves, absorbent pads, containers) must be treated as hazardous waste.
- **Segregate:** Do not mix **Butyl decanoate** waste with other chemical waste streams unless compatibility has been confirmed.
- **Collect:** Place all waste into a dedicated, chemically compatible, and clearly labeled hazardous waste container. The label should read "Hazardous Waste: **Butyl Decanoate**".
- **Store:** Keep the waste container securely closed and store it in a designated, well-ventilated satellite accumulation area, away from ignition sources.

Arranging for Disposal

- Contact EHS: Coordinate with your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service for pickup.
- Documentation: Provide an accurate description of the waste's chemical composition. Maintain a detailed log of the hazardous waste generated, including the amount and date, for regulatory compliance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butyl decanoate | C₁₄H₂₈O₂ | CID 35408 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. butyl decanoate, 30673-36-0 [thegoodscentscompany.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Butyl decanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668121#personal-protective-equipment-for-handling-butyl-decanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com